

Proper Disposal Procedures for L-Ccg-I: A General Guideline

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Compound of Interest

Compound Name: L-Ccg-I

Cat. No.: B043723

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Disclaimer: A specific Safety Data Sheet (SDS) containing detailed disposal instructions for **L-Ccg-I** was not publicly available at the time of this writing. The following information provides essential safety and logistical guidance based on general best practices for the disposal of non-hazardous or low-hazard solid laboratory chemicals. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.

L-Ccg-I, a potent group II metabotropic glutamate receptor agonist, requires careful handling and disposal to ensure laboratory safety and environmental compliance. While specific disposal protocols are determined by the substance's full hazard profile found in its SDS, a general framework can be applied for its management as a solid chemical waste.

Chemical and Physical Properties of L-Ccg-I

The following table summarizes key quantitative data for **L-Ccg-I**, compiled from various suppliers. This information is crucial for initial assessment and proper handling.

Property	Value
Molecular Formula	C ₆ H ₉ NO ₄
Molecular Weight	159.14 g/mol
Appearance	White to off-white solid/powder
Solubility	Soluble in aqueous base
Storage Temperature	2-8°C

Personal Protective Equipment (PPE) for Handling

When handling **L-Ccg-I** powder or preparing for its disposal, appropriate personal protective equipment should be worn to minimize exposure.[\[1\]](#)[\[2\]](#)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling the chemical.[\[2\]](#)[\[3\]](#)
- Eye/Face Protection: Use safety glasses with side shields or chemical safety goggles.[\[1\]](#) If there is a risk of splashing, a face shield should be worn in conjunction with goggles.[\[4\]](#)
- Body Protection: A standard laboratory coat should be worn.[\[3\]](#) Ensure it is buttoned to cover as much skin as possible.
- Footwear: Wear closed-toe, closed-heel shoes that cover the entire foot.[\[3\]](#)

Step-by-Step Disposal Procedure for L-Ccg-I

This procedural guidance is based on standard practices for disposing of solid, non-hazardous, or low-hazard research chemicals.

Step 1: Hazard Assessment & Waste Determination

- Review all available information for **L-Ccg-I**. Based on current data, it is not classified as a hazardous substance for transport. However, institutional policies may classify it as chemical waste requiring special disposal.

- Do not dispose of **L-Ccg-I** down the drain or in regular trash unless explicitly permitted by your institution's EHS office.[5][6][7] Most chemical waste, regardless of hazard level, must be managed through a dedicated program.[5]

Step 2: Prepare the Chemical Waste Container

- Select a container that is compatible with the chemical, in good condition, and has a secure, screw-top lid.[8] Plastic containers are often preferred for hazardous waste when compatible.[5]
- For solid waste like **L-Ccg-I**, the original container can often be used for disposal.[9]
- If transferring waste, ensure the new container is clean and appropriate. Never use food or beverage containers.[8]

Step 3: Label the Waste Container

- Properly labeling the waste container is critical for safety and compliance. Attach your institution's hazardous waste tag.[5]
- The label must include, at a minimum:
 - The words "Hazardous Waste".[5]
 - The full, unabbreviated chemical name: "(2S,1'S,2'S)-2-(Carboxycyclopropyl)glycine" or "**L-Ccg-I**".[5]
 - The total quantity of the waste.
 - The date waste was first added to the container (accumulation start date).[5]
 - The Principal Investigator's name, lab location (building and room number), and contact information.[5]

Step 4: Store the Waste Container Securely

- Store the sealed waste container in a designated "Satellite Accumulation Area" (SAA) within the laboratory where the waste was generated.[8][10]

- The SAA must be at or near the point of generation.[10]
- Ensure the container is kept closed except when adding waste.[8][10]
- Store the container away from incompatible materials and in a location that minimizes the risk of spills or breakage (e.g., in secondary containment, below eye level).[9]

Step 5: Arrange for Disposal

- Once the container is full or you are ready to dispose of it, contact your institution's EHS department to schedule a waste pickup.[10]
- Follow their specific procedures for requesting a collection. Do not move the waste from the laboratory yourself.

Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **L-Ccg-I** based on general laboratory safety protocols.

Caption: Logical workflow for the safe disposal of laboratory chemicals.

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